

# Essential Safety and Operational Guidance for Handling Tetrahydroxyquinone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetrahydroxyquinone

Cat. No.: B1258521

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for the handling of **Tetrahydroxyquinone**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Tetrahydroxyquinone** is provided in the table below. Understanding these properties is a critical first step in safe handling.

Property	Value
CAS Number	319-89-1
Molecular Formula	C <sub>6</sub> H <sub>4</sub> O <sub>6</sub>
Molecular Weight	172.09 g/mol [1]
Melting Point	300°C[2][3]
Boiling Point	370.6°C at 760 mmHg[3]
Appearance	Solid[3]
Stability	Stable under normal temperatures and pressures.[2]
Incompatibilities	Strong oxidizing agents, strong bases.[2]
Hazardous Decomposition Products	Carbon monoxide, irritating and toxic fumes and gases, carbon dioxide.[2]

## Hazard Identification and Personal Protective Equipment (PPE)

**Tetrahydroxyquinone** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1][3][4] Therefore, strict adherence to PPE guidelines is mandatory.

### Engineering Controls:

- Use only in a well-ventilated area, preferably in a chemical fume hood.[2][3][4]
- Ensure a safety shower and eyewash station are readily accessible.[3]

### Personal Protective Equipment:

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[2]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	If ventilation is inadequate, follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. <a href="#">[2]</a>

## Operational Procedures for Safe Handling

Adherence to the following procedural steps is crucial for minimizing exposure and ensuring a safe laboratory environment.

### General Handling:

- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)
- Avoid generating dust.[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

### Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[2\]](#)
- Store in a tightly closed container.[\[2\]](#)
- Store locked up.[\[3\]](#)[\[4\]](#)

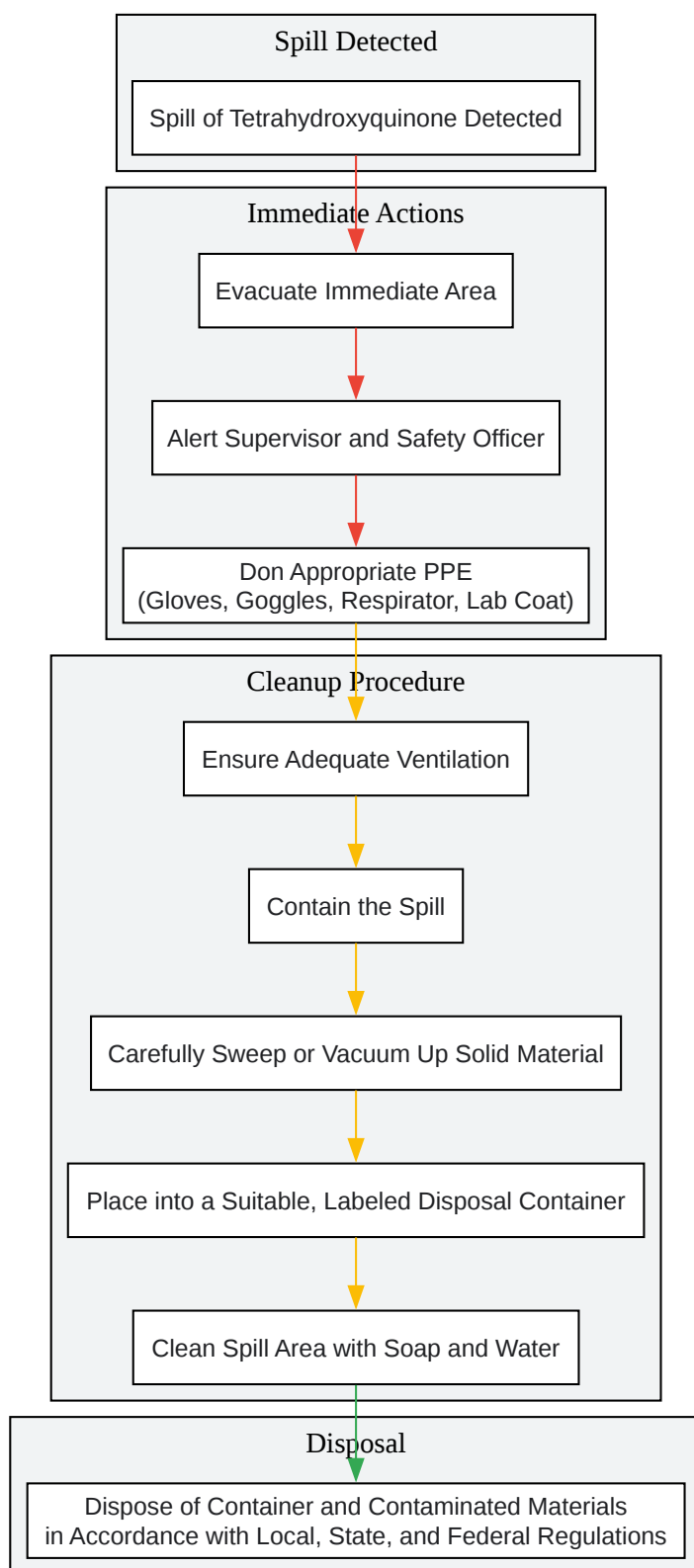
## Emergency Procedures

### First Aid Measures:

Exposure Route	First Aid Protocol
In case of eye contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Get medical aid. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
In case of skin contact	Flush skin with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Get medical aid if irritation develops or persists. <a href="#">[2]</a> <a href="#">[3]</a>
If inhaled	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. <a href="#">[3]</a> <a href="#">[5]</a>
If swallowed	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. <a href="#">[2]</a> <a href="#">[5]</a>

### Spill and Disposal Plan:

A systematic approach to spill cleanup and waste disposal is essential. The following workflow outlines the necessary steps.



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Caption: Workflow for **Tetrahydroxyquinone** Spill Response.

### Spill Cleanup Protocol:

- Ensure proper personal protective equipment is worn as indicated in the PPE section.[2][5]
- Provide ventilation.[2][5]
- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[2][5]
- Avoid generating dusty conditions.[2][5]
- Clean up spills immediately.[2][5]

### Disposal:

- Dispose of waste in a manner consistent with federal, state, and local regulations.[2] All chemical waste should be disposed of in accordance with local regulations.[6]

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)